

7-Fluoro-4-hydroxy-3-nitroquinoline CAS number 256923-33-8

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Compound of Interest

Compound Name: 7-Fluoro-4-hydroxy-3-nitroquinoline

Cat. No.: B1344299

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An In-depth Technical Guide to **7-Fluoro-4-hydroxy-3-nitroquinoline** (CAS: 256923-33-8)

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Introduction

7-Fluoro-4-hydroxy-3-nitroquinoline is a substituted quinoline derivative with the chemical formula $C_9H_5FN_2O_3$.^[1] The quinoline scaffold is a prominent heterocyclic structure in medicinal chemistry, forming the basis for a wide range of therapeutic agents. The introduction of a fluorine atom, a hydroxyl group, and a nitro group to this scaffold suggests a potential for diverse biological activities. This guide provides a comprehensive overview of the known properties, a proposed synthetic route, and the predicted biological activities of **7-Fluoro-4-hydroxy-3-nitroquinoline**, based on the analysis of structurally related compounds. This document is intended to serve as a resource for researchers and professionals in drug discovery and development by consolidating the available information and highlighting areas for future investigation.

Physicochemical Properties

The basic physicochemical properties of **7-Fluoro-4-hydroxy-3-nitroquinoline** are summarized in the table below. It is important to note that some of these properties are predicted and have not been experimentally verified.

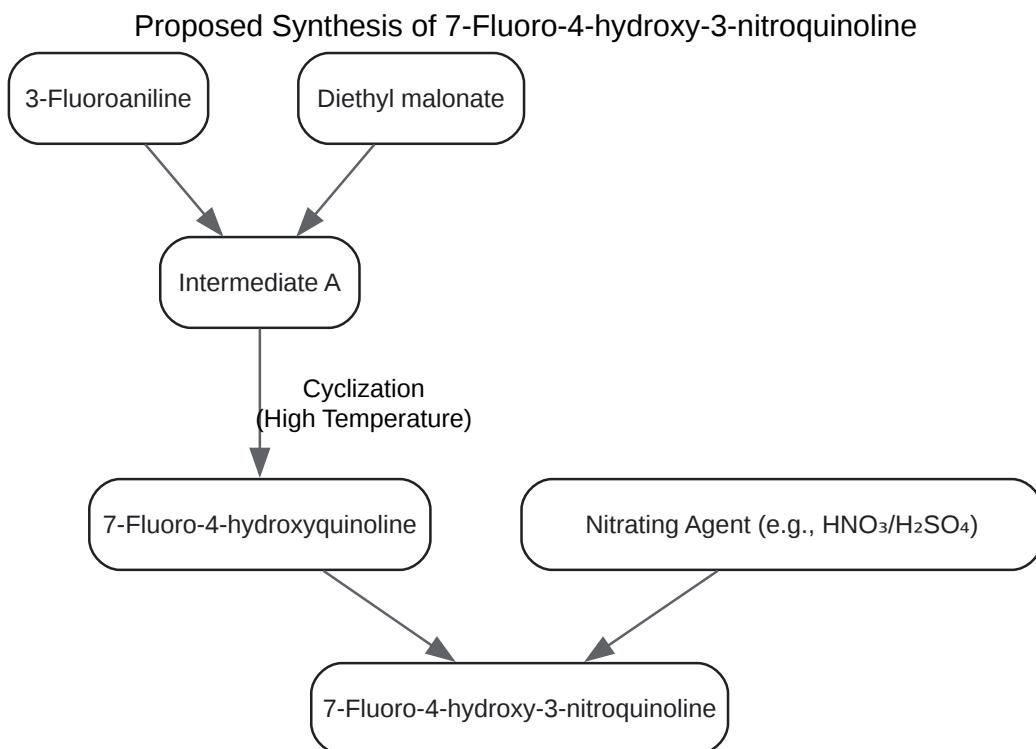
Property	Value	Source
CAS Number	256923-33-8	[1]
Molecular Formula	C ₉ H ₅ FN ₂ O ₃	[1]
Molecular Weight	208.15 g/mol	[1]
Purity	≥97% (typical)	[2]
Boiling Point	338.2±37.0 °C (Predicted)	[3] [4]
Density	1.585±0.06 g/cm ³ (Predicted)	[3] [4]
pKa	-0.47±0.50 (Predicted)	[3]
InChI Key	QQCYUTXNUGPTAV-UHFFFAOYSA-N	[2]

Synthesis and Characterization

While a specific, detailed synthesis of **7-Fluoro-4-hydroxy-3-nitroquinoline** is not readily available in the published literature, a plausible synthetic route can be proposed based on established methods for the synthesis of substituted quinolines.[\[5\]](#)

Proposed Synthetic Pathway

A potential synthetic route could involve the Conrad-Limpach reaction to form the 4-hydroxyquinoline core, followed by nitration.



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Caption: Proposed two-step synthesis of **7-Fluoro-4-hydroxy-3-nitroquinoline**.

General Synthetic Methodology

- Step 1: Synthesis of 7-Fluoro-4-hydroxyquinoline. This can be achieved via the Conrad-Limpach synthesis.^[5] 3-Fluoroaniline would be reacted with diethyl malonate, followed by a thermal cyclization of the resulting intermediate to yield 7-Fluoro-4-hydroxyquinoline.
- Step 2: Nitration. The 7-Fluoro-4-hydroxyquinoline intermediate would then be nitrated to introduce the nitro group at the 3-position. This is typically carried out using a mixture of concentrated nitric acid and sulfuric acid under controlled temperature conditions.

Predicted Spectral Characteristics

The structural features of **7-Fluoro-4-hydroxy-3-nitroquinoline** suggest the following expected spectral data:

- ^1H NMR: Signals corresponding to the aromatic protons on the quinoline ring system. The exact chemical shifts and coupling constants would be influenced by the electron-withdrawing effects of the fluorine and nitro groups.
- ^{13}C NMR: Resonances for the nine carbon atoms of the quinoline core. The carbons attached to the fluorine, hydroxyl, and nitro groups would exhibit characteristic chemical shifts.
- IR Spectroscopy: Absorption bands corresponding to the O-H stretch of the hydroxyl group, the N-O stretches of the nitro group, the C-F stretch, and the aromatic C-H and C=C vibrations of the quinoline ring.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound (208.15 g/mol).

Potential Biological Activity and Applications

The biological activity of **7-Fluoro-4-hydroxy-3-nitroquinoline** has not been extensively studied. However, based on the known activities of structurally similar compounds, several potential applications can be hypothesized.

Antimicrobial Activity

The fluoroquinolone class of antibiotics is well-established for its broad-spectrum antibacterial activity.[6][7] The fluorine atom at the 7-position is a common feature in many potent fluoroquinolones. Additionally, nitro-aromatic compounds, including nitroquinolines, are known to possess antimicrobial properties.[8] Therefore, **7-Fluoro-4-hydroxy-3-nitroquinoline** is a promising candidate for investigation as a novel antimicrobial agent.

Anticancer Activity

Numerous quinoline derivatives have been investigated for their anticancer properties.[9] The mechanism of action often involves the inhibition of key enzymes in cancer cell proliferation and survival. The combination of the quinoline scaffold with a nitro group, which can be

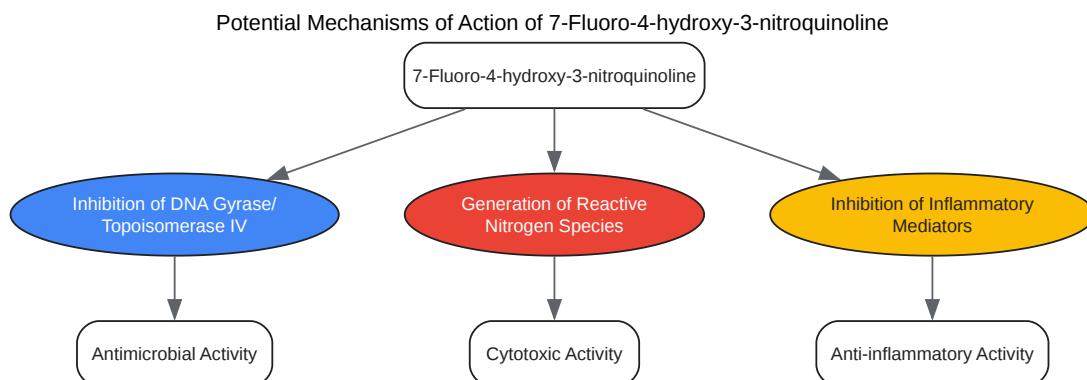
bioreduced to generate reactive species, suggests potential for cytotoxic activity against cancer cells.

Anti-inflammatory and Antiallergic Activity

Studies on 4-hydroxy-3-nitro-2-quinolones have demonstrated their potential as inhibitors of allergic reactions.[\[10\]](#)[\[11\]](#) This suggests that **7-Fluoro-4-hydroxy-3-nitroquinoline** may also possess anti-inflammatory or antiallergic properties.

Proposed Mechanism of Action

The potential mechanisms of action for the biological activities of **7-Fluoro-4-hydroxy-3-nitroquinoline** are likely multifaceted, stemming from its distinct structural motifs.



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Caption: Hypothesized mechanisms contributing to the biological activity.

Safety and Handling

The safety data sheet for **7-Fluoro-4-hydroxy-3-nitroquinoline** indicates that it should be handled with care in a laboratory setting.^[4] Standard precautions for handling chemical reagents should be followed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the manufacturer's safety data sheet.

Conclusion

7-Fluoro-4-hydroxy-3-nitroquinoline is a promising, yet understudied, chemical entity. While specific experimental data is scarce, analysis of its structural analogues suggests significant potential for biological activity, particularly in the areas of antimicrobial, anticancer, and anti-inflammatory research. This technical guide provides a foundation for future investigations into this compound by proposing a synthetic route and outlining its potential therapeutic applications. Further research is warranted to fully characterize its physicochemical properties, elucidate its biological activities, and determine its mechanisms of action.

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